

Essential Safety and Logistical Information for Handling (R)-Efavirenz

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Compound of Interest

Compound Name: (R)-Efavirenz

Cat. No.: B562751

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides essential safety and logistical information for the handling of **(R)-Efavirenz**, a non-nucleoside reverse transcriptase inhibitor. Adherence to these guidelines is crucial to ensure personal safety and minimize environmental contamination.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is necessary when working with **(R)-Efavirenz**. The following table summarizes the recommended PPE.

Protection Type	Equipment	Standard/Specification	Purpose
Eye and Face Protection	Safety goggles with side-shields or a face shield	Conforming to EN 166 (EU) or NIOSH (US) approved[1][2]	To protect eyes from dust, splashes, and aerosols.
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Inspected prior to use[1][2]	To prevent skin contact with the compound.
Body Protection	Laboratory coat or impervious clothing	Fully buttoned[1][2]	To protect skin and personal clothing from contamination.
Respiratory Protection	NIOSH-approved respirator (e.g., N95 or higher)	Required when dusts or aerosols may be generated[1]	To prevent inhalation of the compound.

Physical and Chemical Properties

Understanding the properties of **(R)-Efavirenz** is essential for safe handling and storage.

Property	Value
Molecular Formula	C ₁₄ H ₉ ClF ₃ NO ₂ [3]
Molecular Weight	315.68 g/mol [3]
Appearance	Solid[3]
Melting Point	139-141°C[3]
Boiling Point	422.7 ± 55.0°C at 760 mmHg[3]
Relative Density	1.53 g/cm ³ [3]

Experimental Protocol: Preparation of a 10 mM Stock Solution of (R)-Efavirenz in DMSO

This protocol outlines the steps for safely preparing a stock solution of **(R)-Efavirenz**.

Materials:

- **(R)-Efavirenz** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile, filtered pipette tips
- Analytical balance
- Vortex mixer

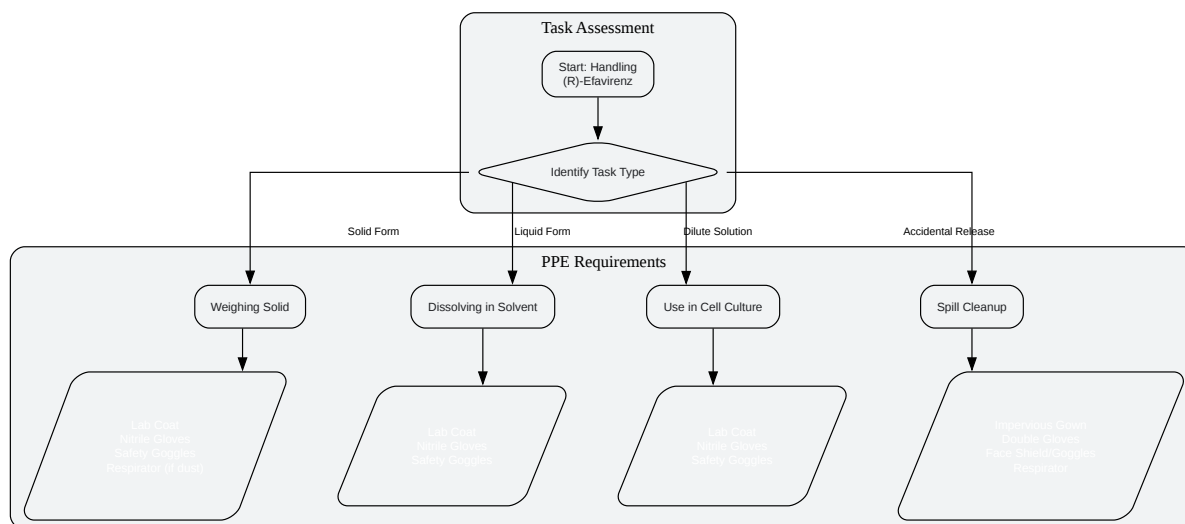
Procedure:

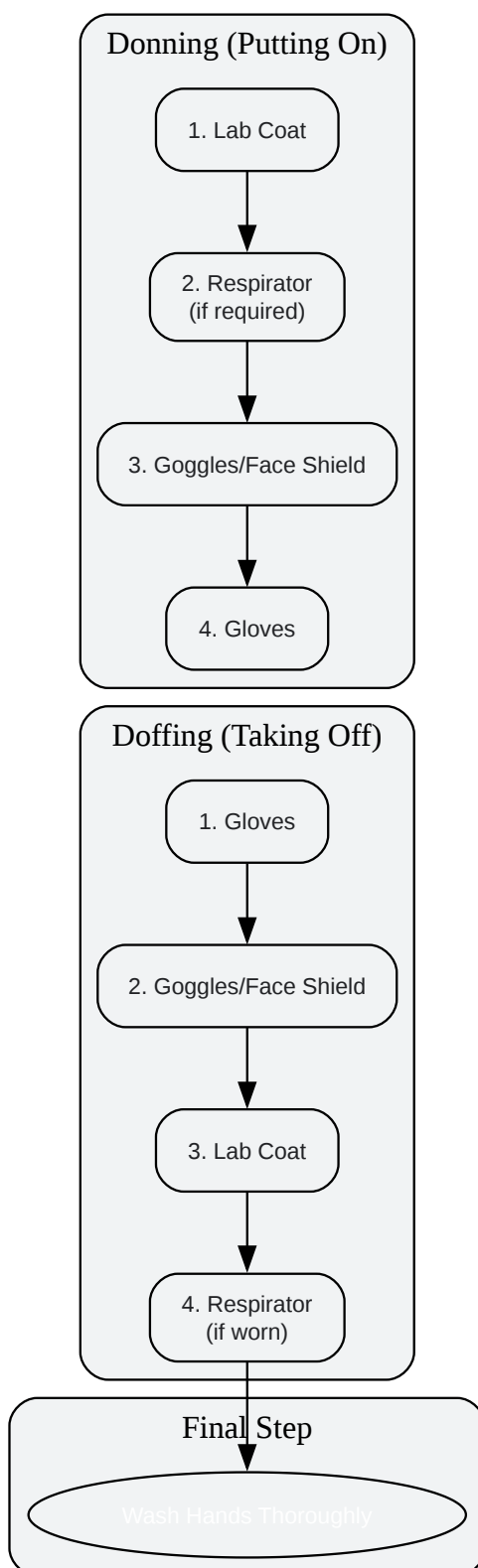
- Preparation and Pre-cautions:
 - Work within a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)
 - Ensure all necessary PPE is donned correctly before handling the compound. This includes a lab coat, nitrile gloves, and safety goggles.[\[1\]](#)[\[2\]](#)
 - Decontaminate the work surface before and after the procedure.
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on the analytical balance.
 - Carefully weigh the desired amount of **(R)-Efavirenz** powder into the tube. Avoid generating dust. If dust is generated, a respirator is recommended.[\[1\]](#)
 - Record the exact weight.
- Dissolution:

- In the chemical fume hood, add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **(R)-Efavirenz** powder to achieve a 10 mM concentration.
- Cap the tube securely.
- Mixing:
 - Vortex the tube until the **(R)-Efavirenz** is completely dissolved.
- Storage:
 - Label the tube clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the stock solution at the recommended temperature, typically -20°C or -80°C, to ensure stability.
- Waste Disposal:
 - Dispose of all contaminated materials, including pipette tips, gloves, and empty containers, in a designated hazardous waste container.[\[1\]](#)[\[4\]](#)
 - Liquid waste containing **(R)-Efavirenz** should be collected in a separate, labeled hazardous waste container.[\[4\]](#)
- Decontamination:
 - Thoroughly decontaminate the work area and any equipment used.
 - Remove PPE in the correct order to prevent cross-contamination and wash hands thoroughly.[\[1\]](#)

Visual Guides for Safe Handling

To further ensure safety, the following diagrams illustrate key procedural workflows.





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